

Application Notes and Protocols for 3,5-Dimethylhexanal

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Compound of Interest

Compound Name: 3,5-Dimethylhexanal

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols and safety information for the handling and storage of **3,5-Dimethylhexanal**. It is intended to serve as a comprehensive resource for laboratory professionals engaged in organic synthesis, fragrance development, and pharmaceutical research.

Overview and Properties

3,5-Dimethylhexanal is a branched-chain aldehyde that serves as a versatile intermediate in organic synthesis.^{[1][2]} Its utility lies in the reactivity of the aldehyde functional group, which can participate in a variety of carbon-carbon bond-forming reactions.

1.1. Physical and Chemical Properties

A summary of the key physical and chemical properties of **3,5-Dimethylhexanal** is presented in the table below. This data is essential for planning reactions and ensuring safe handling.

Property	Value	Reference(s)
Molecular Formula	C8H16O	[3][4][5][6][7][8]
Molecular Weight	128.21 g/mol	[3][4][5][9]
CAS Number	19796-88-4	[3][5][6]
Appearance	Colorless liquid (presumed)	
Boiling Point	93-94 °C @ 80 Torr; 156.7 °C @ 760 mmHg	[4][10][11]
Density	0.808 g/cm ³	[11]
Flash Point	48 °C	[11]
Solubility	Soluble in organic solvents; limited solubility in water.	[12]
Refractive Index	1.408	[11]

1.2. Spectral Data

While experimental spectral data for **3,5-Dimethylhexanal** is not readily available in the searched literature, the following are expected characteristic signals based on the analysis of similar aldehydes and general spectroscopic principles:

- ¹H NMR: A characteristic peak for the aldehydic proton is expected around 9.6-9.8 ppm. Other signals will correspond to the various methyl and methylene groups in the aliphatic chain.
- ¹³C NMR: The carbonyl carbon of the aldehyde will appear significantly downfield, typically in the range of 200-205 ppm.
- Infrared (IR) Spectroscopy: A strong C=O stretching vibration is expected around 1720-1740 cm⁻¹. [13][14] The C-H stretch of the aldehyde group typically appears as two weak bands between 2700-2900 cm⁻¹. [14]
- Mass Spectrometry: The molecular ion peak (M⁺) would be at m/z = 128. Common fragmentation patterns for aldehydes include the loss of a hydrogen atom (M-1), an alkyl

radical, or cleavage at the alpha-carbon.[15]

Safety, Handling, and Storage Protocols

2.1. Hazard Identification and GHS Classification

3,5-Dimethylhexanal is classified as a hazardous substance. Adherence to safety protocols is mandatory.

- GHS Pictograms:
 - Flame: Flammable liquid
 - Exclamation Mark: Skin Irritant, Eye Irritant, May cause respiratory irritation
- Hazard Statements:
 - H226: Flammable liquid and vapor.[9][16]
 - H315: Causes skin irritation.[9][16]
 - H319: Causes serious eye irritation.[9]
 - H335: May cause respiratory irritation.[9]

2.2. Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **3,5-Dimethylhexanal**.

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene).
- Skin and Body Protection: A lab coat and closed-toe shoes are required. For larger quantities or in case of potential splashing, a chemical-resistant apron is recommended.
- Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood. If a fume hood is not available or if aerosolization is possible, a respirator with an organic vapor cartridge is necessary.

2.3. Safe Handling Protocol

The following workflow outlines the essential steps for the safe handling of **3,5-Dimethylhexanal**.



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Caption: Workflow for the safe handling of **3,5-Dimethylhexanal**.

2.4. Storage

Proper storage is crucial to maintain the stability of **3,5-Dimethylhexanal** and to prevent accidents.

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[17][18]
- Keep away from heat, sparks, open flames, and other ignition sources.[10][17][18]
- Store separately from oxidizing agents and strong bases.
- The storage area should be equipped with appropriate fire suppression systems.

Experimental Protocols and Application Notes

3,5-Dimethylhexanal is a valuable building block in organic synthesis, particularly for the construction of larger, more complex molecules.[1][2] Its aldehyde functionality makes it a suitable substrate for reactions such as the Wittig olefination, which is widely used in the synthesis of natural products, including insect pheromones.[19][20][21]

3.1. Application Note: Synthesis of Alkenes via Wittig Reaction

The Wittig reaction is a powerful method for converting aldehydes and ketones into alkenes. [22][23] This reaction involves the use of a phosphorus ylide, also known as a Wittig reagent. The reaction is highly versatile and allows for the formation of a carbon-carbon double bond at a specific location within a molecule.

3.2. Detailed Experimental Protocol: Wittig Olefination of **3,5-Dimethylhexanal**

This protocol provides a general procedure for the Wittig olefination of **3,5-Dimethylhexanal** to form a generic alkene. The specific Wittig reagent used will determine the final product.

Materials:

- **3,5-Dimethylhexanal**
- Appropriate phosphonium salt (e.g., methyltriphenylphosphonium bromide for the synthesis of 4,6-dimethyl-1-heptene)
- Strong base (e.g., n-butyllithium, sodium hydride)
- Anhydrous solvent (e.g., tetrahydrofuran (THF), diethyl ether)
- Anhydrous sodium sulfate
- Solvents for extraction and chromatography (e.g., ethyl acetate, hexanes)

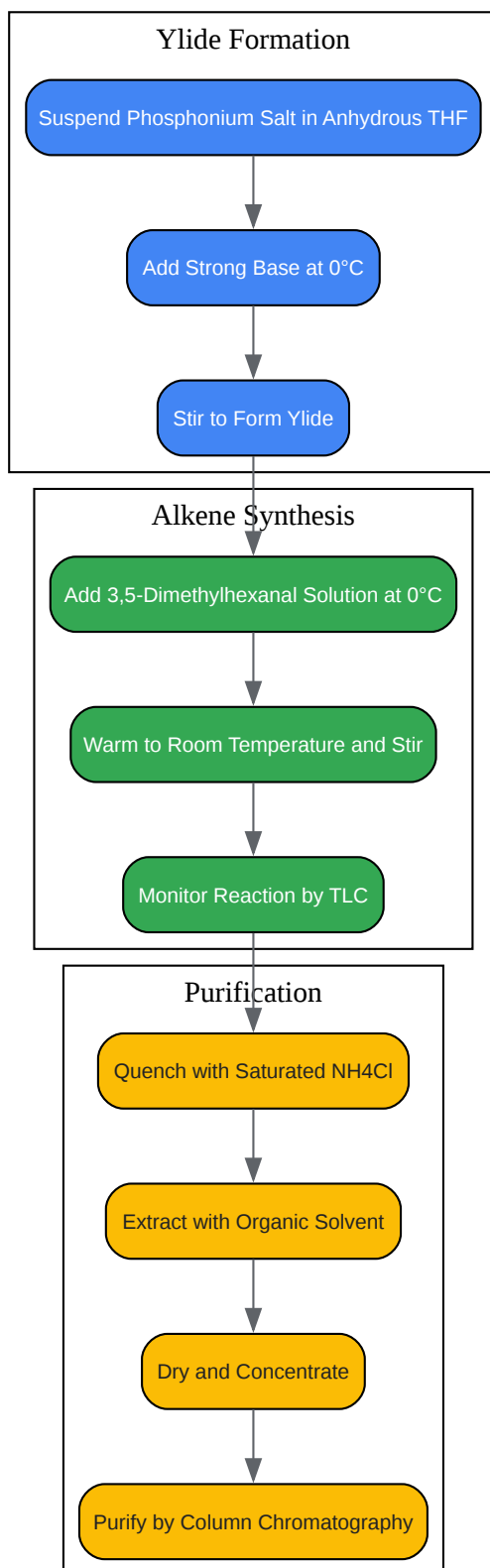
Procedure:

- Preparation of the Wittig Reagent (Ylide):
 - In a flame-dried, two-neck round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (e.g., nitrogen or argon), suspend the chosen phosphonium salt in anhydrous THF.
 - Cool the suspension to 0 °C in an ice bath.
 - Slowly add a solution of a strong base (e.g., n-butyllithium in hexanes) dropwise to the suspension with vigorous stirring. The formation of the ylide is often indicated by a color change (typically to a deep red or orange).

- Allow the mixture to stir at 0 °C for 30 minutes, then warm to room temperature and stir for an additional hour.
- Wittig Reaction:
 - Cool the ylide solution back down to 0 °C.
 - In a separate, dry flask, dissolve **3,5-Dimethylhexanal** in a minimal amount of anhydrous THF.
 - Add the solution of **3,5-Dimethylhexanal** dropwise to the stirred ylide solution at 0 °C.
 - After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir for 2-4 hours, or until TLC analysis indicates the consumption of the starting aldehyde.
- Work-up and Purification:
 - Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
 - Transfer the mixture to a separatory funnel and extract with diethyl ether or ethyl acetate (3 x 50 mL).
 - Combine the organic layers and wash with brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
 - Purify the crude product by flash column chromatography on silica gel using an appropriate solvent system (e.g., a gradient of hexanes and ethyl acetate).

3.3. Logical Workflow for the Wittig Reaction

The following diagram illustrates the key stages of the Wittig reaction protocol.



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Caption: Key stages of the Wittig reaction with **3,5-Dimethylhexanal**.

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